

# 2-Bromo-3-(trifluoromethyl)pyridine molecular weight and formula

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## Compound of Interest

Compound Name:	2-Bromo-3-(trifluoromethyl)pyridine
Cat. No.:	B070544

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## Technical Guide: 2-Bromo-3-(trifluoromethyl)pyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Bromo-3-(trifluoromethyl)pyridine**, a key building block in medicinal chemistry and material science.

## Core Physicochemical Data

The fundamental molecular and physical properties of **2-Bromo-3-(trifluoromethyl)pyridine** are summarized in the table below. This data is essential for reaction planning, analytical method development, and computational modeling.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrF <sub>3</sub> N	<a href="#">[1]</a>
Molecular Weight	225.99 g/mol	<a href="#">[1]</a>
CAS Number	175205-82-0	<a href="#">[2]</a>
Appearance	White crystals, powder, or fused solid	<a href="#">[3]</a>
Melting Point	37-41 °C	
SMILES String	FC(F)(F)c1c(Br)nccc1	<a href="#">[2]</a>
InChI Key	OGFSIPQYQUVPL- UHFFFAOYSA-N	

## Chemical Structure

The logical relationship and connectivity of the atoms within the **2-Bromo-3-(trifluoromethyl)pyridine** molecule are depicted in the following diagram.

Caption: Molecular structure of **2-Bromo-3-(trifluoromethyl)pyridine**.

Note on Experimental Protocols and Signaling Pathways:

As of the latest data retrieval, detailed, publicly available experimental protocols specifically utilizing **2-Bromo-3-(trifluoromethyl)pyridine** are not indexed in common chemical databases. This compound is primarily documented as a synthetic intermediate. Information regarding its direct involvement in specific biological signaling pathways is also not available. Researchers are advised to consult proprietary reaction databases or the primary literature for specific applications and methodologies.

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## References

- 1. 2-溴-6-(三氟甲基)吡啶 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. 2-Bromo-3-(trifluoromethyl)pyridine [synhet.com]
- 3. 2-Bromo-3-(trifluoromethyl)pyridine, 98% 5 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
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